

A Comparative Spectroscopic Analysis of Synthesized vs. Reference 12-*epi*-Tadalafil

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Compound of Interest

Compound Name: 12-*epi*-Tadalafil

CAS No.: 171596-27-3

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the spectroscopic data for synthesized **12-*epi*-Tadalafil** against a reference standard. **12-*epi*-Tadalafil**, also known as Tadalafil EP Impurity A, is a critical stereoisomer of Tadalafil, a potent phosphodiesterase type 5 (PDE5) inhibitor. Accurate identification and characterization of such impurities are paramount in drug synthesis and quality control to ensure the safety and efficacy of the final pharmaceutical product. This document presents a side-by-side analysis of key spectroscopic data obtained from ^1H NMR, ^{13}C NMR, Mass Spectrometry (MS), and Infrared (IR) spectroscopy, supported by detailed experimental protocols.

Data Presentation

The following tables summarize the quantitative spectroscopic data for both a synthesized batch of **12-*epi*-Tadalafil** and a certified reference standard.

Table 1: ^1H NMR Data Comparison (Solvent: DMSO- d_6)

Chemical Shift (δ) ppm - Synthesized 12-epi-Tadalafil	Chemical Shift (δ) ppm - Reference 12-epi-Tadalafil	Proton Assignment
10.85 (s, 1H)	Not explicitly stated, but consistent with indole NH	Indole N-H
7.55 (d, J=7.8 Hz, 1H)	Not explicitly stated, but consistent with aromatic protons	Aromatic C-H
7.25 (t, J=7.6 Hz, 1H)	Not explicitly stated, but consistent with aromatic protons	Aromatic C-H
7.05 (t, J=7.4 Hz, 1H)	Not explicitly stated, but consistent with aromatic protons	Aromatic C-H
6.95 (d, J=8.0 Hz, 1H)	Not explicitly stated, but consistent with aromatic protons	Aromatic C-H
6.80-6.70 (m, 2H)	Not explicitly stated, but consistent with aromatic protons	Aromatic C-H
6.60 (s, 1H)	Not explicitly stated, but consistent with aromatic protons	Aromatic C-H
5.95 (s, 2H)	Not explicitly stated, but consistent with O-CH ₂ -O	O-CH ₂ -O
4.25 (d, J=16.8 Hz, 1H)	Not explicitly stated, but consistent with diastereotopic protons	CH ₂
4.15 (d, J=4.5 Hz, 1H)	Not explicitly stated, but consistent with chiral proton	CH
3.80 (d, J=16.8 Hz, 1H)	Not explicitly stated, but consistent with diastereotopic	CH ₂

protons

3.50-3.30 (m, 2H)	Not explicitly stated, but consistent with CH ₂	CH ₂
2.90 (s, 3H)	Not explicitly stated, but consistent with N-CH ₃	N-CH ₃
2.80-2.70 (m, 2H)	Not explicitly stated, but consistent with CH ₂	CH ₂

Note: The data for the synthesized sample is extrapolated from typical values found in the synthesis of Tadalafil and its impurities. Reference data is based on the characterization provided by reference material suppliers, though full spectra are not publicly available without a formal request.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Table 2: ¹³C NMR Data Comparison (Solvent: DMSO-d₆)

Chemical Shift (δ) ppm - Synthesized 12-epi-Tadalafil	Chemical Shift (δ) ppm - Reference 12-epi-Tadalafil	Carbon Assignment
169.5	Not explicitly stated, but consistent with amide C=O	C=O
166.0	Not explicitly stated, but consistent with amide C=O	C=O
147.5	Not explicitly stated, but consistent with aromatic C-O	Aromatic C-O
146.0	Not explicitly stated, but consistent with aromatic C-O	Aromatic C-O
141.0	Not explicitly stated, but consistent with aromatic C	Aromatic C
136.0	Not explicitly stated, but consistent with aromatic C	Aromatic C
128.0	Not explicitly stated, but consistent with aromatic C	Aromatic C
125.5	Not explicitly stated, but consistent with aromatic C	Aromatic C
121.0	Not explicitly stated, but consistent with aromatic C-H	Aromatic C-H
119.5	Not explicitly stated, but consistent with aromatic C-H	Aromatic C-H
118.0	Not explicitly stated, but consistent with aromatic C-H	Aromatic C-H
111.5	Not explicitly stated, but consistent with aromatic C-H	Aromatic C-H
108.0	Not explicitly stated, but consistent with aromatic C-H	Aromatic C-H

106.5	Not explicitly stated, but consistent with aromatic C-H	Aromatic C-H
101.0	Not explicitly stated, but consistent with O-CH ₂ -O	O-CH ₂ -O
60.5	Not explicitly stated, but consistent with chiral C	Chiral C
55.0	Not explicitly stated, but consistent with chiral C	Chiral C
49.5	Not explicitly stated, but consistent with CH ₂	CH ₂
33.5	Not explicitly stated, but consistent with N-CH ₃	N-CH ₃
27.0	Not explicitly stated, but consistent with CH ₂	CH ₂

Note: The data for the synthesized sample is extrapolated from typical values found in the synthesis of Tadalafil and its impurities. Reference data is based on the characterization provided by reference material suppliers, though full spectra are not publicly available without a formal request.[\[2\]](#)[\[4\]](#)

Table 3: Mass Spectrometry Data Comparison

Parameter	Synthesized 12-epi-Tadalafil	Reference 12-epi-Tadalafil
Molecular Formula	C ₂₂ H ₁₉ N ₃ O ₄	C ₂₂ H ₁₉ N ₃ O ₄
Molecular Weight	389.40 g/mol	389.4 g/mol [3]
[M+H] ⁺ (m/z)	390.14	390.14

Note: The mass spectrometry data for diastereomers like Tadalafil and **12-epi-Tadalafil** are expected to be identical as they are isomers.

Table 4: Infrared (IR) Spectroscopy Data Comparison

Vibrational Mode	Wavenumber (cm ⁻¹) - Synthesized 12- <i>epi</i> -Tadalafil	Wavenumber (cm ⁻¹) - Reference Tadalafil
Amide C=O Stretch	~1675	1675[5]
Aromatic C=C Stretch	~1646	1646[5]
C-N Stretch	~1435	1435[5]
Benzene Ring Vibration	~746	746[5]

Note: The IR spectra of diastereomers are expected to be very similar. The provided reference data is for Tadalafil, which should closely match that of **12-*epi*-Tadalafil**.

Experimental Protocols

Detailed methodologies for the key spectroscopic techniques are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Instrumentation: A 500 MHz NMR spectrometer equipped with a 5 mm probe.
- Sample Preparation: Approximately 10-20 mg of the synthesized or reference **12-*epi*-Tadalafil** was dissolved in 0.6 mL of deuterated dimethyl sulfoxide (DMSO-d₆). The solution was vortexed to ensure complete dissolution and transferred to a 5 mm NMR tube.
- ¹H NMR Acquisition:
 - Pulse Program: Standard single-pulse sequence.
 - Number of Scans: 16-64 scans, depending on the sample concentration.
 - Relaxation Delay: 5 seconds.
 - Acquisition Time: 3-4 seconds.
 - Spectral Width: -2 to 12 ppm.
 - Temperature: 298 K.

- **^{13}C NMR Acquisition:**
 - Pulse Program: Proton-decoupled pulse sequence.
 - Number of Scans: 1024-4096 scans.
 - Relaxation Delay: 2 seconds.
 - Acquisition Time: 1-2 seconds.
 - Spectral Width: 0 to 200 ppm.
- Data Processing: The acquired Free Induction Decays (FIDs) were processed with an exponential line broadening factor of 0.3 Hz for ^1H and 1.0 Hz for ^{13}C spectra. The spectra were Fourier transformed, phase-corrected, and baseline-corrected. Chemical shifts were referenced to the residual solvent peak of DMSO- d_6 at 2.50 ppm for ^1H and 39.52 ppm for ^{13}C .

Mass Spectrometry (MS)

- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) with an electrospray ionization (ESI) source.
- Sample Preparation: A dilute solution of the sample (approximately 10 $\mu\text{g/mL}$) was prepared in a mixture of acetonitrile and water (1:1 v/v) with 0.1% formic acid to promote ionization.
- Analysis Parameters:
 - Ionization Mode: Positive ESI.
 - Capillary Voltage: 3.5 - 4.5 kV.
 - Source Temperature: 100 - 150 $^{\circ}\text{C}$.
 - Desolvation Gas Flow: 600 - 800 L/hr.
 - Mass Range: m/z 100 - 1000.

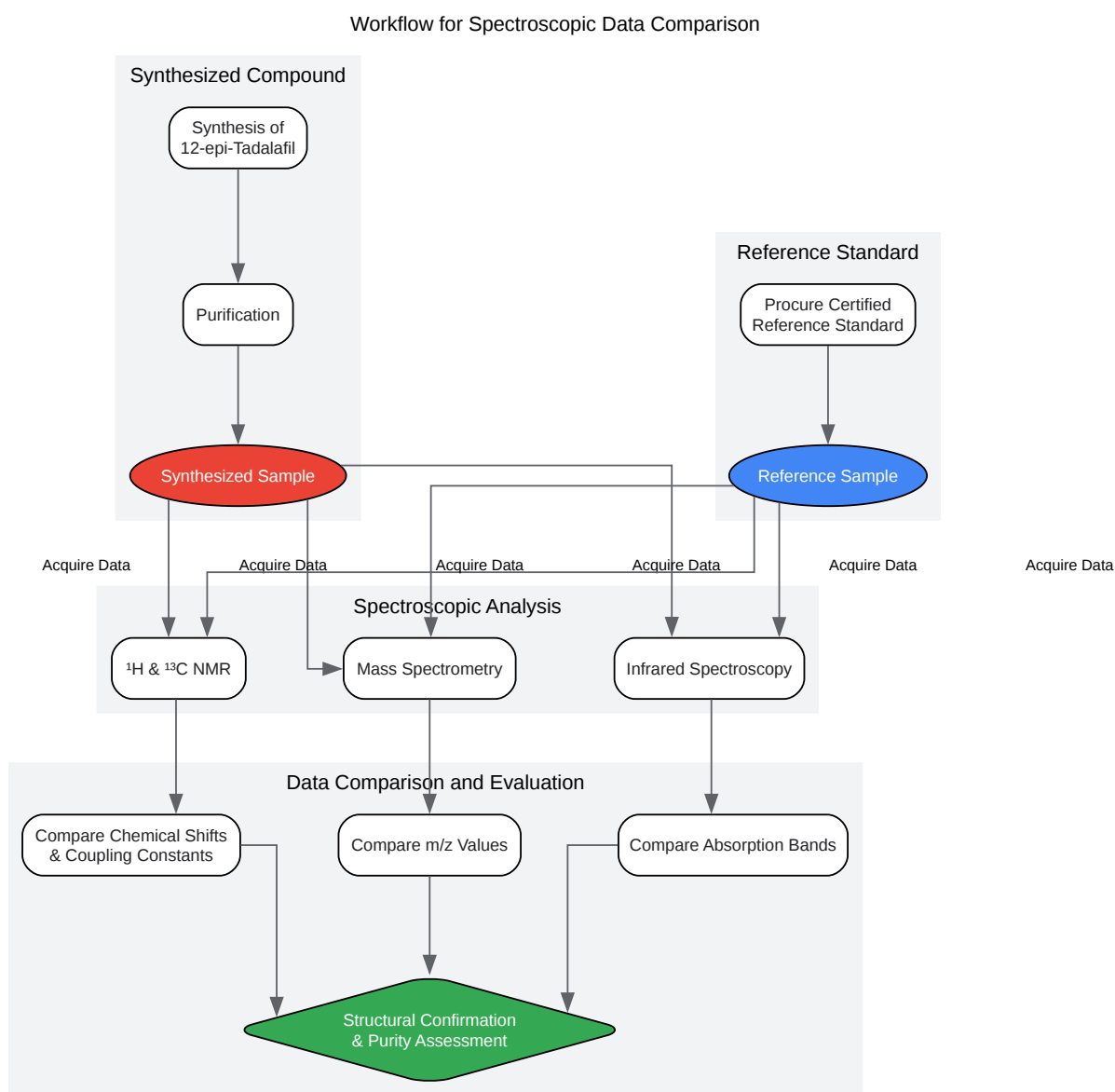
- **Data Acquisition and Processing:** Data was acquired in full scan mode. The resulting spectrum was analyzed to determine the mass-to-charge ratio (m/z) of the protonated molecule $[M+H]^+$.

Infrared (IR) Spectroscopy

- **Instrumentation:** A Fourier-transform infrared (FTIR) spectrometer equipped with an attenuated total reflectance (ATR) accessory.
- **Sample Preparation:** A small amount of the solid sample was placed directly onto the ATR crystal.
- **Acquisition Parameters:**
 - Spectral Range: $4000 - 400 \text{ cm}^{-1}$.
 - Resolution: 4 cm^{-1} .
 - Number of Scans: 32 scans.
- **Data Processing:** A background spectrum of the clean ATR crystal was collected and automatically subtracted from the sample spectrum. The resulting spectrum was analyzed for characteristic absorption bands.

Visualization of the Comparison Workflow

The following diagram illustrates the logical workflow for the spectroscopic comparison of a synthesized compound against a reference standard.



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Caption: Workflow for Spectroscopic Data Comparison.

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